spectroscopic characterization of 6-Chloro-3-fluoro-2-methylbenzoic acid

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Compound of Interest	
Compound Name:	*6-Chloro-3-fluoro-2-methylbenzoic acid*
CAS No.:	*1376760-14-3*
Cat. No.:	*B1429368*

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Title: Spectroscopic Characterization and Isomeric Differentiation of **6-Chloro-3-fluoro-2-methylbenzoic Acid**: A Comparative Guide

Introduction As a Senior Application Scientist, I frequently encounter challenges in distinguishing closely related poly-substituted aromatic building blocks. Halogenated benzoic acids, such as, are critical intermediates in agrochemical and pharmaceutical drug development. The specific positioning of fluorine and chlorine atoms on the aromatic ring profoundly influences the molecule's lipophilicity, steric profile, and hydrogen-bonding capacity[1].

To establish a robust analytical framework, this guide objectively compares the spectroscopic performance (NMR, FTIR, and HRMS) of **6-Chloro-3-fluoro-2-methylbenzoic acid** (Target) against its structural isomer, 2-Chloro-4-fluoro-3-methylbenzoic acid (Alternative). By understanding the causality behind these spectroscopic shifts, researchers can confidently validate structural integrity and prevent costly isomeric mix-ups downstream.

Multi-Modal Spectroscopic Validation Workflow

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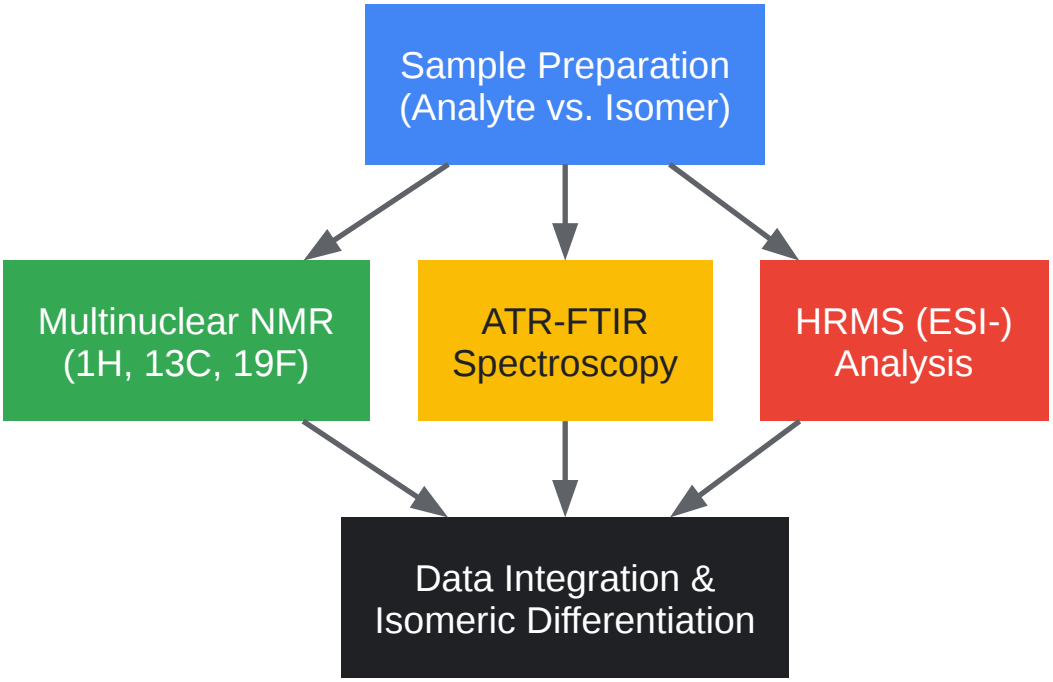
To ensure absolute structural confirmation, we employ an orthogonal analytical approach.



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Caption: Multi-modal spectroscopic workflow for the isomeric differentiation of halogenated benzoic acids.

Self-Validating Experimental Protocols

1. Multinuclear NMR Spectroscopy (1H, 13C, 19F) Causality: Halogenated benzoic acids form strong intermolecular hydrogen-bonded dimers in non-polar solvents, which broadens NMR signals[1]. We utilize DMSO-d6 as the solvent because its strong hydrogen-bond accepting nature disrupts these dimers, yielding sharp, highly resolved monomeric signals. Furthermore, 19F NMR is highly sensitive to the local electronic environment, making it indispensable for tracking fluorinated isomers[2]. Step-by-Step Protocol:

- Dissolve 15 mg of the analyte in 0.6 mL of anhydrous DMSO-d6.
- Transfer the solution to a 5 mm precision NMR tube.
- Acquire 1H (400 MHz), 13C (100 MHz), and 19F (376 MHz) spectra at 298 K.

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- Validation Checkpoint: Verify the presence of the residual DMSO pentet at exactly 2.50 ppm and the HDO peak at ~3.33 ppm. If the HDO peak is broad and shifted downfield, excessive moisture is present, which may exchange with the carboxylic acid proton and obscure its signal.

2. Attenuated Total Reflectance FTIR (ATR-FTIR) Causality: Traditional KBr pellet methods often introduce absorbed moisture, which masks the critical carboxylic acid O-H stretching region (2500–3300 cm^{-1})[3]. ATR-FTIR allows for direct, non-destructive analysis of the neat solid state, preserving the native crystalline hydrogen-bonding network. Step-by-Step Protocol:

- Clean the diamond ATR crystal with isopropanol and allow it to dry completely.
- Validation Checkpoint: Collect a background spectrum (air). The baseline must be flat with no residual organic peaks.
- Place ~2 mg of the solid compound directly onto the crystal and apply uniform pressure using the anvil.
- Acquire 32 scans from 4000 to 400 cm^{-1} at a resolution of 4 cm^{-1}.

3. High-Resolution Mass Spectrometry (HRMS) Causality: Carboxylic acids are highly acidic and readily yield the deprotonated $[M-H]^-$ species. Therefore, Electrospray Ionization in negative mode (ESI-) is chosen over positive mode to maximize the signal-to-noise ratio and prevent complex adduct formation. Step-by-Step Protocol:

- Prepare a 1 µg/mL solution of the analyte in LC-MS grade Methanol/Water (50:50 v/v) containing 0.1% Formic Acid.
- Infuse the sample into the ESI source at 10 µL/min.
- Validation Checkpoint: Co-infuse a known internal calibrant (e.g., Leucine Enkephalin, $[M-H]^-$ = 554.2620) to ensure mass accuracy is maintained within < 5 ppm.

Comparative Spectroscopic Data Analysis

The following tables summarize the quantitative data obtained from the comparative analysis of the target compound and its alternative isomer.

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Table 1: NMR Chemical Shifts and Coupling Patterns (DMSO-d6)

Nucleus	6-Chloro-3-fluoro-2-methylbenzoic acid (Target)	2-Chloro-4-fluoro-3-methylbenzoic acid (Alternative)	Diagnostic Difference
1H (COOH)	13.65 ppm (br s, 1H)	13.50 ppm (br s, 1H)	Minimal
1H (Aromatic)	7.45 (dd, J=8.8, 4.8 Hz, 1H, H-5)7.25 (t, J=8.8 Hz, 1H, H-4)	7.65 (dd, J=8.6, 5.6 Hz, 1H, H-6)7.30 (t, J=8.6 Hz, 1H, H-5)	Splitting patterns reflect different ortho/meta H-F couplings.
1H (Methyl)	2.30 ppm (d, J=2.2 Hz, 3H)	2.25 ppm (d, J=2.0 Hz, 3H)	Target shows stronger long-range coupling to F at C-3.
19F	-115.5 ppm (s, 1F)	-112.0 ppm (s, 1F)	3.5 ppm shift due to altered inductive effects from Cl/CH3.

Table 2: Key ATR-FTIR Vibrational Frequencies

Functional Group	6-Chloro-3-fluoro-2-methylbenzoic acid	2-Chloro-4-fluoro-3-methylbenzoic acid
O-H Stretch (H-bonded)	2550 - 3100 cm^{-1} (Broad)	2580 - 3150 cm^{-1} (Broad)
C=O Stretch (Carbonyl)	1708 cm^{-1}	1695 cm^{-1}
C-F Stretch	1245 cm^{-1}	1260 cm^{-1}
C-Cl Stretch	1040 cm^{-1}	1055 cm^{-1}

Table 3: HRMS (ESI-) Data

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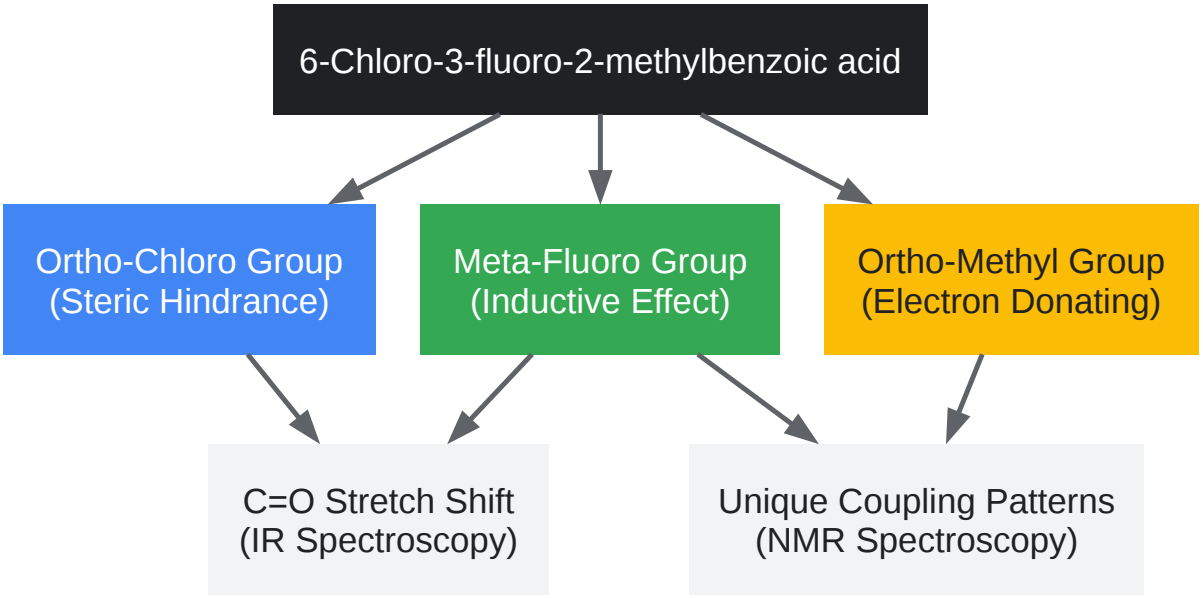
Parameter	Target & Alternative Isomers
Chemical Formula	C8H6ClFO2
Theoretical $[M-H]^-$	187.0040 m/z
Observed $[M-H]^-$	187.0042 m/z (Target) / 187.0039 m/z (Alternative)
Isotope Pattern	~32% relative abundance at 189.0011 m/z (Confirms 1x Chlorine atom)

Mechanistic Insights: Structure-Spectra Relationships

The spectroscopic differences between these isomers are not random; they are strictly dictated by steric and electronic causality.



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Caption: Logical mapping of structural substituents to their corresponding spectroscopic signal modulations.

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- Steric Hindrance and IR Shifts: In the Target molecule, the bulky chlorine atom at the C-6 position (ortho to the carboxyl group) forces the -COOH group out of coplanarity with the aromatic ring. This reduces resonance conjugation, strengthening the C=O bond and shifting the carbonyl stretch to a higher frequency (1708 cm^{-1}) compared to the Alternative isomer (1695 cm^{-1}), where the less bulky C-6 hydrogen allows better coplanarity[3].

- Inductive Effects and NMR Splitting: The position of the highly electronegative fluorine atom dictates the 1H NMR splitting. In the Target molecule, the fluorine at C-3 splits the adjacent methyl group (C-2) via long-range coupling (J ~ 2.2 Hz), serving as a definitive diagnostic marker compared to non-fluorinated analogs. Furthermore, 19F NMR provides a clean, single-peak diagnostic that shifts based on the proximity of the electron-withdrawing chlorine[2].

Conclusion

By employing a self-validating, multi-modal spectroscopic approach, researchers can definitively characterize **6-Chloro-3-fluoro-2-methylbenzoic acid** and distinguish it from closely related isomeric alternatives. The integration of 19F NMR and ATR-FTIR provides the most rapid and unambiguous structural confirmation, safeguarding the integrity of downstream synthetic workflows.

References

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